

# Personal protective equipment for handling GSK-843

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## Compound of Interest

Compound Name: GSK-843

Cat. No.: B15608183

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## Essential Safety and Handling Guide for GSK-843

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **GSK-843**, a potent receptor-interacting protein kinase 3 (RIPK3) inhibitor. Given the absence of a publicly available, specific Safety Data Sheet (SDS), these guidelines are based on best practices for handling potent, research-grade kinase inhibitors and should be followed to ensure a safe laboratory environment. **GSK-843** is intended for research use only.

## Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive approach to PPE is mandatory when handling **GSK-843** to prevent dermal, ocular, and respiratory exposure.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles. Lab Coat: Disposable or dedicated non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or face shield. Lab Coat: Standard laboratory coat. Ventilation: Certified chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Ventilation: Class II biological safety cabinet.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Table 1: Personal Protective Equipment recommendations for various laboratory activities involving **GSK-843**.

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize exposure and ensure laboratory safety.

### Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Confirm the recommended storage conditions on the product vial or datasheet. **GSK-843** powder should be stored at -20°C for up to three years, and solutions in DMSO at -80°C for

up to one year.[1]

#### Handling and Experimental Use:

- Designated Area: All work with **GSK-843** should be conducted in a designated and clearly marked area.
- Fume Hood: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.[2][3]
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.[2]

Disposal Plan: All waste materials contaminated with **GSK-843** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.[4]

- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and other disposable materials. These items should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **GSK-843** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[4]

## Quantitative Data Summary

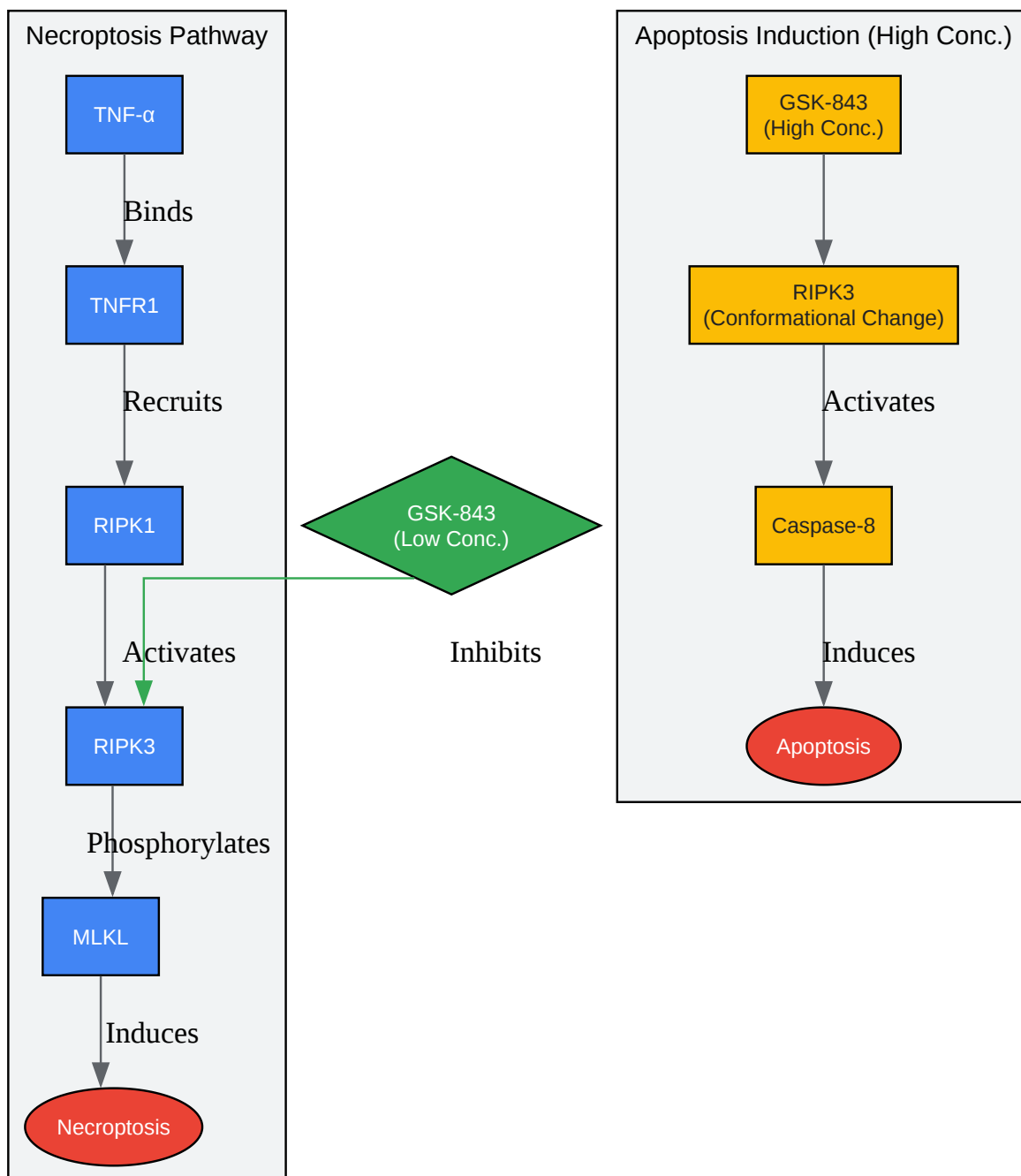
Property	Value	Source
Storage (Powder)	-20°C for 3 years	TargetMol
Storage (in Solvent)	-80°C for 1 year	TargetMol
Solubility in DMSO	30 mg/mL (79.47 mM)	TargetMol
In Vivo Formulation	2 mg/mL (5.3 mM) in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	TargetMol
IC <sub>50</sub> (RIP3 Kinase Binding)	8.6 nM	MedchemExpress[5]
IC <sub>50</sub> (RIP3 Kinase Activity)	6.5 nM	MedchemExpress[5]

Table 2: Summary of quantitative data for **GSK-843**.

## Experimental Protocols and Visualizations

### Signaling Pathway of RIPK3 Inhibition by GSK-843

**GSK-843** is a selective inhibitor of RIPK3, a key kinase in the necroptosis signaling pathway.[5] Necroptosis is a form of programmed cell death. However, at higher concentrations, **GSK-843** has been observed to induce apoptosis through a RIPK3-dependent mechanism.[6][7]

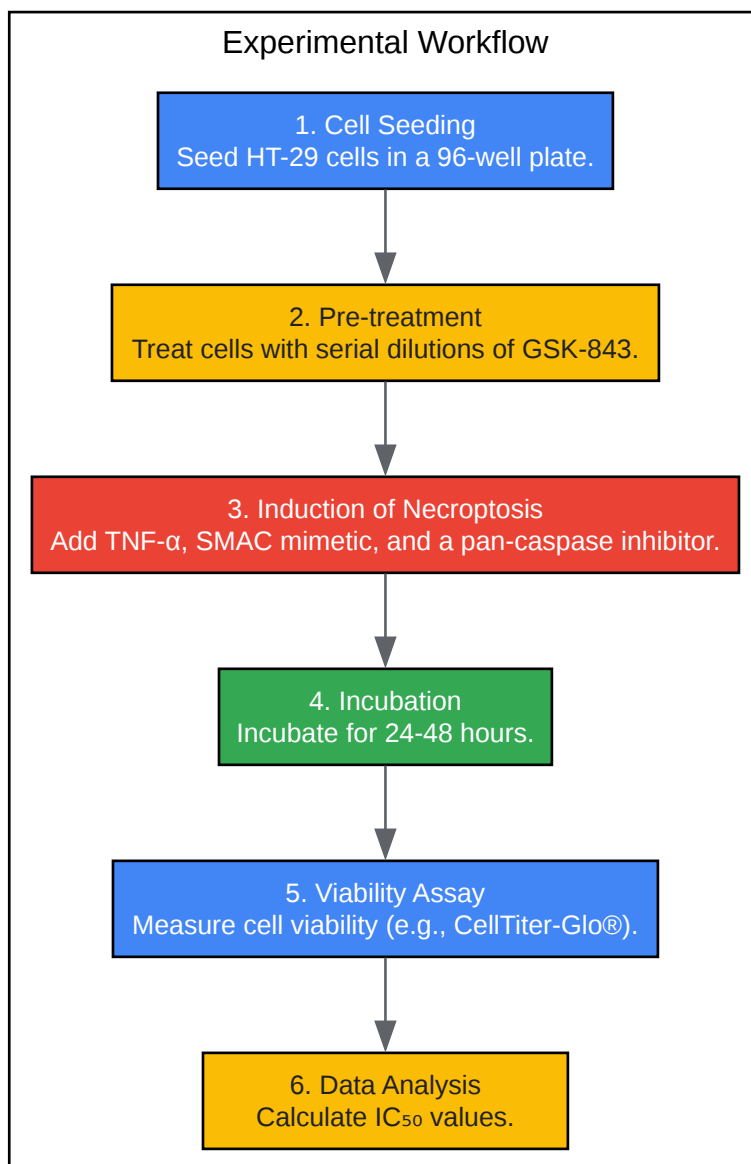


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Caption: **GSK-843** inhibits necroptosis at low concentrations but can induce apoptosis at higher concentrations.

## Experimental Workflow: TNF-induced Necroptosis Assay

The following workflow outlines a typical experiment to evaluate the efficacy of **GSK-843** in a cell-based necroptosis assay.



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Caption: A typical experimental workflow for evaluating **GSK-843** in a TNF-induced necroptosis assay.

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## References

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- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 6. RIP3 induces apoptosis independent of pro-necrotic kinase activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
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